

safety and handling of 5-Bromo-3-nitrobenzene-1,2-diamine

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Compound of Interest

Compound Name: 5-Bromo-3-nitrobenzene-1,2-diamine

Cat. No.: B1520160

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An In-depth Technical Guide to the Safe Handling of **5-Bromo-3-nitrobenzene-1,2-diamine**

For Researchers, Scientists, and Drug Development Professionals

Introduction

5-Bromo-3-nitrobenzene-1,2-diamine (CAS No. 84752-20-5) is a substituted aromatic amine that serves as a valuable building block in organic synthesis.[1][2] Its utility in the development of pharmaceuticals, dyes, and fluorescent probes stems from its distinct functional groups: a bromine atom, a nitro group, and two adjacent amino groups on a benzene ring.[2] These features provide multiple reactive sites for complex molecular construction.

However, the very characteristics that make this compound synthetically useful also necessitate a rigorous and informed approach to its handling and safety. Aromatic nitro and amino compounds, as a class, are known for their potential toxicity, and the presence of a halogen adds another layer of consideration for safe disposal. This guide provides a comprehensive framework for the safe handling, storage, and disposal of **5-Bromo-3-nitrobenzene-1,2-diamine**, grounded in established safety protocols for related chemical structures. Due to a lack of exhaustive toxicological data for this specific molecule, this guide synthesizes information from supplier data sheets and safety profiles of structurally analogous compounds to establish a conservative and robust safety protocol.

Compound Identification and Physicochemical Properties

A clear understanding of the compound's basic properties is the foundation of safe laboratory practice.

Property	Value	Source
CAS Number	84752-20-5	[3][4]
Molecular Formula	C ₆ H ₆ BrN ₃ O ₂	[3]
Molecular Weight	232.04 g/mol	[3]
Appearance	Red solid (reported for a synthesized sample)	[4]
Purity	≥97% (Typical)	[3]
Storage Conditions	4°C, protect from light. Store in a dry, cool, and well-ventilated place.	[3][5]

Hazard Assessment and Toxicology

While a comprehensive Safety Data Sheet (SDS) with complete GHS classifications for **5-Bromo-3-nitrobenzene-1,2-diamine** is not consistently available, a hazard assessment can be constructed based on the known risks of its constituent functional groups and data from similar compounds like 5-Bromobenzene-1,3-diamine and other nitroanilines.

Key Hazard Considerations:

- Aromatic Amines and Nitro Compounds:** This class of chemicals is often associated with toxicity. A primary concern is methemoglobinemia, where the iron in hemoglobin is oxidized, reducing the blood's ability to carry oxygen.[6] Onset of symptoms can be delayed.
- Halogenated Aromatics:** These compounds require specific disposal methods to prevent the formation of hazardous byproducts during incineration.[7] They are often persistent in the environment.

The following table summarizes the likely hazards, extrapolated from structurally similar chemicals.

Hazard Category	Anticipated Classification & Rationale	Source (Analog Compounds)
Acute Toxicity (Oral)	Category 4: Harmful if swallowed.	[8] [9]
Acute Toxicity (Dermal)	Category 4: Harmful in contact with skin.	[8] [9]
Acute Toxicity (Inhalation)	Category 4: Harmful if inhaled. (as dust)	[8] [9]
Skin Corrosion/Irritation	Category 2: Causes skin irritation.	[8] [10]
Serious Eye Damage/Irritation	Category 2/2A: Causes serious eye irritation.	[8] [10]
Specific Target Organ Toxicity (Single Exposure)	Category 3: May cause respiratory irritation.	[8] [9] [11]
Carcinogenicity/Mutagenicity	No data available. It is prudent to handle the compound as a potential carcinogen/mutagen until data proves otherwise.	

To the best of current knowledge, the chemical, physical, and toxicological properties have not been thoroughly investigated. Therefore, a cautious approach is mandatory.

Engineering Controls & Personal Protective Equipment (PPE)

A multi-layered approach to protection is essential, starting with engineering controls and supplemented by robust PPE.

Engineering Controls

All manipulations of **5-Bromo-3-nitrobenzene-1,2-diamine**, including weighing, transferring, and preparing solutions, must be conducted in a properly functioning chemical fume hood to minimize inhalation exposure.[7] An eyewash station and safety shower must be readily accessible.[8]

Personal Protective Equipment (PPE)

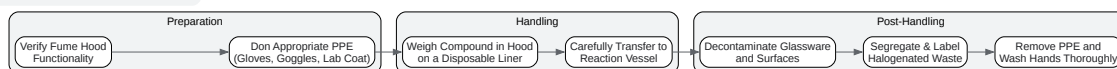
- **Hand Protection:** Wear appropriate chemical-resistant gloves (e.g., nitrile). Gloves must be inspected before use and removed carefully to avoid skin contamination.[11]
- **Eye and Face Protection:** Use chemical safety goggles as described by OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166.[8]
- **Skin and Body Protection:** A lab coat is mandatory. Wear appropriate protective clothing to prevent skin exposure.[8][11]
- **Respiratory Protection:** If dusts are generated outside of a fume hood (a practice that should be avoided), a NIOSH/MSHA or European Standard EN 149 approved respirator is required. [8]

Standard Operating Procedures for Safe Handling

Adherence to a strict, step-by-step protocol minimizes risk during routine laboratory use.

General Handling Workflow

Fig 1: General workflow for handling the solid compound.



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Caption: Fig 1: General workflow for handling the solid compound.

Protocol:

- Preparation: Before handling, ensure you are in a well-ventilated area, preferably a chemical fume hood.[5] Don all required PPE.
- Handling: Avoid contact with skin and eyes and prevent the formation of dust and aerosols. [5] Use non-sparking tools.[5]
- Hygiene: Wash hands thoroughly after handling.[8] Do not eat, drink, or smoke in the work area.[8][12]
- Storage: Keep the container tightly closed in a dry, cool, and well-ventilated place, protected from light.[3][5]

Emergency Procedures: Spills and Exposure

Accidental Release Measures

In the event of a spill, immediate and correct action is critical.

Caption: Fig 2: Decision workflow for spill response.

Spill Cleanup Protocol:

- Evacuate: Evacuate non-essential personnel from the danger area.[7]
- Ventilate: Ensure adequate ventilation.
- Contain: Do not let the product enter drains. Cover drains and collect spills using an inert, dry absorbent material (e.g., sand or vermiculite).[7] Avoid generating dust.
- Collect: Carefully sweep or scoop the material into a suitable, closed, and labeled container for disposal.[7]
- Decontaminate: Clean the affected area thoroughly.

First Aid Measures

- If Inhaled: Move the person to fresh air. If not breathing, give artificial respiration. Consult a physician.[8]
- In Case of Skin Contact: Take off immediately all contaminated clothing. Rinse skin with plenty of water or shower. Consult a physician if irritation occurs.[8]
- In Case of Eye Contact: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. Get medical advice/attention.[8]
- If Swallowed: Rinse mouth with water. Never give anything by mouth to an unconscious person. Call a POISON CENTER or doctor if you feel unwell.[8]

Disposal Considerations

Proper disposal is a critical final step in the chemical lifecycle, essential for environmental protection and regulatory compliance.

- Waste Classification: This material must be treated as hazardous chemical waste.
- Segregation: Collect waste containing **5-Bromo-3-nitrobenzene-1,2-diamine** in a designated, leak-proof, and clearly labeled container for halogenated organic waste.[7][13] Do not mix with other waste streams, especially non-halogenated waste, acids, or bases.[7]
- Container Management: Leave chemicals in their original containers if possible or use a designated waste container. Do not fill containers beyond 90% capacity.[7] Store sealed waste containers in a designated satellite accumulation area, preferably with secondary containment.[7]
- Final Disposal: The recommended method for final disposal is high-temperature incineration in a chemical incinerator equipped with an afterburner and scrubber, managed by a licensed professional waste disposal service.[7] Under no circumstances should this chemical be disposed of down the drain or released into the environment.[7]

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